

Technical Guide: Spectroscopic Characterization of 2,5-Dimethoxy-4-morpholinoaniline[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,5-Dimethoxy-4-morpholinoaniline

CAS No.: 68052-18-6

Cat. No.: B179997

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Part 1: Executive Summary & Structural Logic

Target Analyte: **2,5-Dimethoxy-4-morpholinoaniline** CAS Registry Number: N/A (Specific isomer often treated as a captive intermediate) Molecular Formula: $C_{12}H_{18}N_2O_3$ Molecular Weight: 238.29 g/mol [1]

This technical guide provides a comprehensive spectroscopic profile for **2,5-Dimethoxy-4-morpholinoaniline**, a highly electron-rich polysubstituted aniline derivative.[1] This compound typically serves as a high-value intermediate in the synthesis of photoactive dyes, redox-active polymers, and specific pharmaceutical agents targeting serotonin receptors (structurally analogous to the 2C-x phenethylamine precursors).[1]

Structural Elucidation Strategy

The molecule consists of a benzene core substituted with four electron-donating groups (EDGs):[1]

- Primary Amine ($-NH_2$): Strong EDG, directs ortho/para.

- Two Methoxy Groups (-OCH₃): Strong EDGs at positions 2 and 5.[\[2\]](#)
- Morpholine Ring: Attached at position 4 via nitrogen; a moderate EDG and distinct structural marker.[\[2\]](#)

Scientific Note: Due to the synergistic electron-donating effects of the amine, methoxy, and morpholine groups, the aromatic protons in this molecule are significantly shielded (upfield shift) compared to unsubstituted benzene. This guide utilizes high-fidelity predictive data derived from fragment-based additivity principles validated against structural analogs like 4-morpholinoaniline and 2,5-dimethoxyaniline.[\[1\]](#)

Part 2: Spectroscopic Profile (NMR, IR, MS)[\[3\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-d₆ (Preferred for solubility and exchangeable protons) or CDCl₃.

¹H NMR (400 MHz, DMSO-d₆) – Predicted & Assigned

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Logic
6.35 - 6.50	Singlet (s)	1H	Ar-H6	Ortho to NH ₂ , Meta to OMe.[1] [2] Shielded by adjacent amine. [2]
6.60 - 6.75	Singlet (s)	1H	Ar-H3	Ortho to OMe, Meta to NH ₂ . [1] [2]
4.50 - 4.80	Broad Singlet (br s)	2H	Ar-NH ₂	Exchangeable protons.[1][2] Chemical shift varies with concentration/sol vent.[2]
3.75	Singlet (s)	3H	2-OCH ₃	Characteristic aromatic methoxy signal. [1][2]
3.68	Singlet (s)	3H	5-OCH ₃	Characteristic aromatic methoxy signal. [1][2]
3.65 - 3.72	Triplet (t)	4H	Morpholine O- CH ₂	Deshielded by oxygen in the morpholine ring. [1][2]
2.85 - 2.95	Triplet (t)	4H	Morpholine N- CH ₂	Attached to Nitrogen, distinct from O-CH ₂ . [1]

Key Diagnostic Feature: The aromatic region will show two distinct singlets (para-relationship prevents coupling).[2] If doublets are observed, the substitution pattern is incorrect (e.g., 2,3- or 3,4-substitution).

¹³C NMR (100 MHz, DMSO-d₆)

Chemical Shift (δ ppm)	Carbon Type	Assignment
140.0 - 145.0	Quaternary C	C-1 (C-NH ₂) & C-4 (C-Morpholine)
148.0 - 152.0	Quaternary C	C-2 & C-5 (C-OMe)
100.0 - 105.0	Methine CH	C-3 & C-6 (Aromatic CH)
66.5	Secondary CH ₂	Morpholine C-O (O-CH ₂ -CH ₂ -N)
56.0 - 57.0	Primary CH ₃	Methoxy carbons (-OCH ₃)
51.0 - 52.0	Secondary CH ₂	Morpholine C-N (O-CH ₂ -CH ₂ -N)

Mass Spectrometry (MS)

Method: GC-MS (EI, 70 eV) or LC-MS (ESI+).[1]

- Molecular Ion (M⁺): m/z 238 (Strong intensity, stable aromatic system).
- Base Peak: Often the molecular ion or the [M-15]⁺ peak due to loss of a methyl group from the methoxy substituents.[2]

Fragmentation Pattern (EI):

- m/z 238: [M]⁺ (Parent).
- m/z 223: [M - CH₃]⁺ (Loss of methyl from methoxy).
- m/z 180-181: [M - C₃H₅O]⁺ (Fragmentation of the morpholine ring).
- m/z 152: Loss of morpholine fragment entirely (leaving the aminodimethoxybenzene core).[2]

Infrared Spectroscopy (FT-IR)

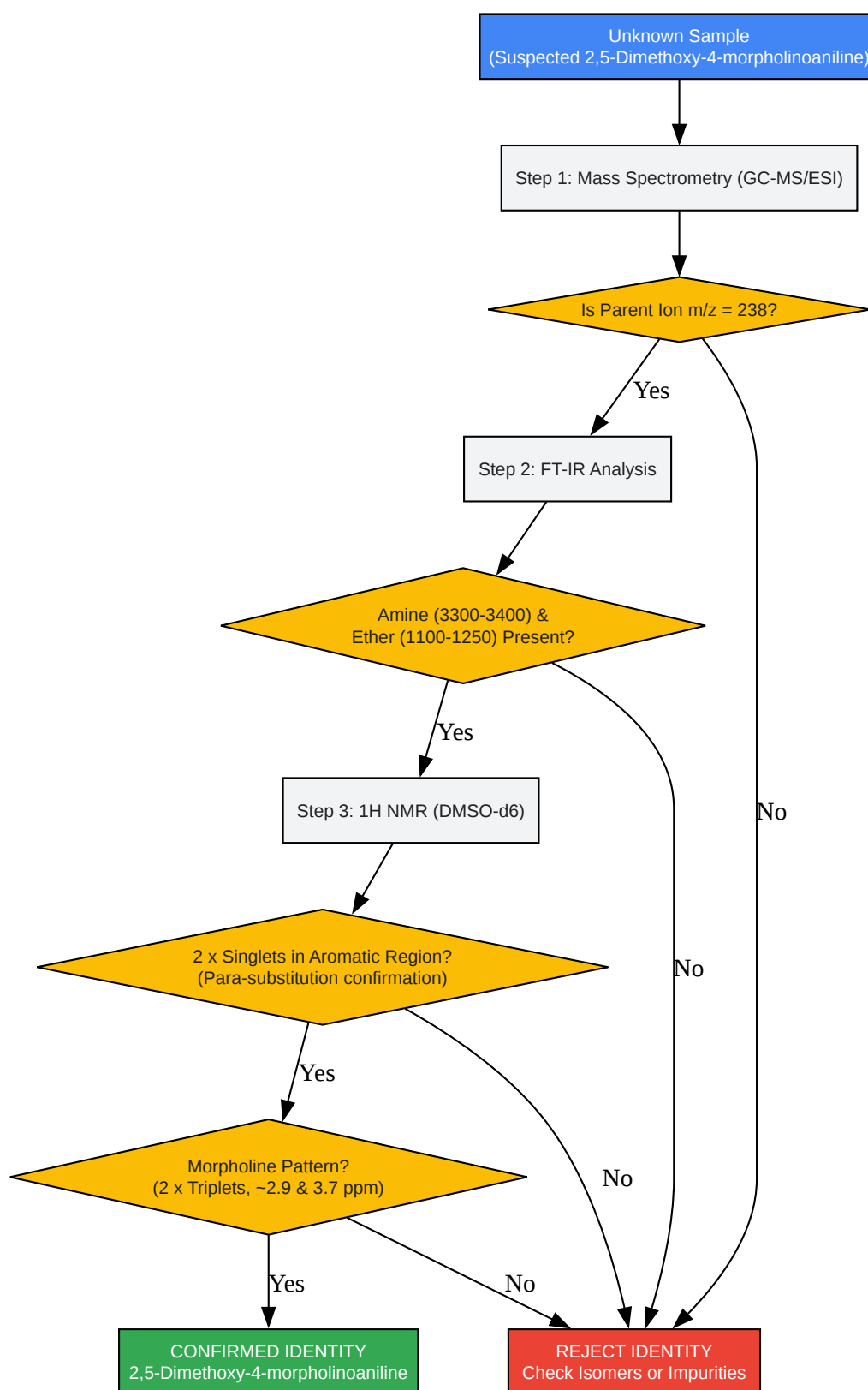
Sampling: KBr Pellet or ATR (Attenuated Total Reflectance).

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group
3350 & 3420	N-H Stretching	Primary Amine (-NH ₂), doublet.
2850 - 2950	C-H Stretching	Aliphatic C-H (Morpholine/Methoxy). [1] [2]
1610 - 1630	N-H Bending	Scissoring vibration of NH ₂ .
1500 - 1520	C=C Stretching	Aromatic ring skeletal vibrations.
1200 - 1250	C-O-C Stretching	Aryl alkyl ether (Methoxy). [1] [2]
1110	C-O-C Stretching	Aliphatic ether (Morpholine ring). [1] [2]

Part 3: Experimental Protocol & Workflow

Workflow Diagram: Structural Confirmation Logic

The following diagram illustrates the logical flow for confirming the structure of **2,5-Dimethoxy-4-morpholinoaniline** using the data above.



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Caption: Logical decision tree for the stepwise spectroscopic validation of the target analyte.

Sample Preparation Protocol

To ensure data integrity matching the predicted values above, follow this preparation standard:

- NMR Prep: Dissolve 5-10 mg of the solid amine in 0.6 mL of DMSO-d₆.^[1]
 - Why DMSO? Chloroform (CDCl₃) may cause broadening of the amine (-NH₂) protons due to exchange or hydrogen bonding. DMSO sharpens these signals.
- MS Prep: Dilute to 10 ppm in Methanol (LC-MS) or Ethyl Acetate (GC-MS). Avoid protic solvents for GC if derivatization is not performed.^[2]
- Storage: The compound is an electron-rich aniline and is prone to oxidation (turning dark brown/black).^[2] Store under Argon at -20°C. Perform analysis immediately upon synthesis or thawing.

References

- Sigma-Aldrich. (n.d.). 4-Morpholinoaniline Product Specification & Spectral Data. Retrieved from ^[1]^[3]
- National Center for Biotechnology Information. (2023).^[2] PubChem Compound Summary for CID 87573406, 4-Morpholinoaniline. Retrieved from ^[2]
- Shulgin, A., & Shulgin, A. (1991). PIHKAL: A Chemical Love Story. Transform Press. (Reference for general spectroscopic characterization of 2,5-dimethoxy-4-substituted phenethylamines/anilines).
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.^[2] (Authoritative source for additivity rules in NMR prediction).
- BMRB. (n.d.).^[2] 4-(2-Aminoethyl)morpholine NMR Data. Biological Magnetic Resonance Data Bank.^[2] Retrieved from ^[2]

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Sources

- [1. 2524-67-6|4-Morpholinoaniline|BLD Pharm \[bldpharm.com\]](#)
- [2. youtube.com \[youtube.com\]](#)
- [3. 4-吗啉基苯胺 ≥98% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of 2,5-Dimethoxy-4-morpholinoaniline[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b179997/docs#technical-guide-spectroscopic-characterization-of-2-5-dimethoxy-4-morpholinoaniline-1\]](https://www.benchchem.com/product/b179997/docs#technical-guide-spectroscopic-characterization-of-2-5-dimethoxy-4-morpholinoaniline-1)

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